

Application Note: Preparation of MDL12330A Stock Solution in DMSO

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Compound of Interest

Compound Name: MDL12330A

Cat. No.: B1203045

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Audience: Researchers, scientists, and drug development professionals.

Abstract

MDL12330A is a crucial small molecule used in cellular and biochemical research as an inhibitor of adenylyl cyclase and cyclic nucleotide phosphodiesterases.^{[1][2]} Accurate and consistent preparation of stock solutions is fundamental to achieving reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **MDL12330A** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol ensures the stability and integrity of the compound for use in various biological assays.

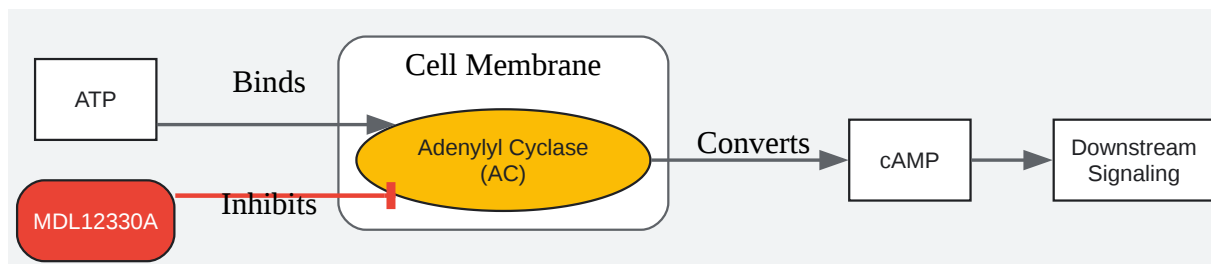
Compound Data and Properties

All quantitative data for **MDL12330A** hydrochloride are summarized in the table below. This information is critical for accurate calculations and proper handling of the compound.

Property	Value	Reference
Chemical Name	cis-N-(2-Phenylcyclopentyl)azacyclotrid ec-1-en-2-amine hydrochloride	
Synonyms	RMI 12330A	[2]
CAS Number	40297-09-4	[1]
Molecular Formula	C ₂₃ H ₃₆ N ₂ · HCl	[2]
Molecular Weight	377.01 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	≥ 10 mg/mL (≥ 26.52 mM)	[1]
Storage (Solid)	2-8°C, sealed, protected from light and moisture	[1][3]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[1]

Mechanism of Action: Adenylyl Cyclase Inhibition

MDL12330A primarily functions as an inhibitor of adenylyl cyclase, the enzyme responsible for converting ATP into the second messenger, cyclic AMP (cAMP). By blocking this pathway, **MDL12330A** allows researchers to study the downstream effects of reduced cAMP signaling.



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Caption: **MDL12330A** inhibits adenylyl cyclase, blocking ATP to cAMP conversion.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **MDL12330A** in DMSO.

3.1. Materials and Equipment

- **MDL12330A** hydrochloride (Solid)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or cryogenic vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, for difficult-to-dissolve compounds)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

3.2. Calculation

To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

- Example for 1 mL of 10 mM solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 377.01 \text{ g/mol} = 3.77 \text{ mg}$

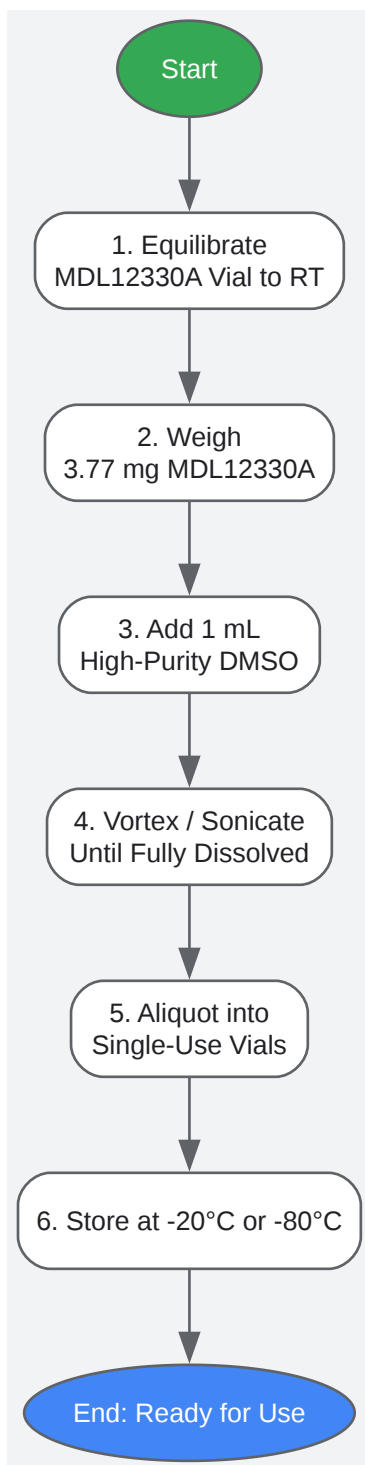
3.3. Step-by-Step Procedure

- **Acclimatization:** Before opening, allow the vial of **MDL12330A** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- **Weighing:** Tare the analytical balance with a clean microcentrifuge tube. Carefully weigh the desired amount of **MDL12330A** (e.g., 3.77 mg) and transfer it into the tube.

- **Solvent Addition:** Based on the mass weighed, calculate the precise volume of DMSO required. For 3.77 mg of **MDL12330A**, add exactly 1 mL of DMSO to the tube. For best results, use newly opened, anhydrous DMSO as it is hygroscopic.[1]
- **Dissolution:** Close the tube cap tightly. Vortex the solution for 1-2 minutes until the solid is completely dissolved. If dissolution is slow, brief sonication in a water bath may be used.[4] Visually inspect the solution against a light source to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μ L) in sterile cryogenic vials or microcentrifuge tubes.[1]
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration (10 mM), date, and solvent (DMSO). Store the aliquots at -20°C for short-term storage ($\leq$ 1 month) or at -80°C for long-term storage ($\leq$ 6 months).[1]

Workflow Diagram: Stock Solution Preparation

The following diagram illustrates the logical flow of the preparation protocol.



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